

Personal protective equipment for handling 2-Nitro-1-naphthol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nitro-1-naphthol

Cat. No.: B145949

[Get Quote](#)

Essential Safety and Handling Guide for 2-Nitro-1-naphthol

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2-Nitro-1-naphthol** (CAS No: 607-24-9). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Hazard Identification and Classification

2-Nitro-1-naphthol is classified as a hazardous substance.[\[1\]](#) The primary hazards associated with this chemical are:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

The signal word for this chemical is "Warning".[\[2\]](#)

Physicochemical and Safety Data

The following table summarizes key quantitative data for **2-Nitro-1-naphthol**.

Property	Value
Molecular Formula	C ₁₀ H ₇ NO ₃
Molecular Weight	189.17 g/mol
Melting Point	123-128 °C
Boiling Point	336.7 °C at 760 mmHg
Flash Point	149.9 °C
Density	1.4 g/cm ³
Storage Class Code	11 (Combustible Solids)

Sources:[2][3][4]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to minimize exposure risk.

- Engineering Controls: Always handle **2-Nitro-1-naphthol** within a certified chemical fume hood to ensure adequate ventilation.[5][6] An eyewash station and a safety shower must be readily accessible.[5][6]
- Eye and Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6][7]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat or apron are required to prevent skin contact.[5][8] Inspect gloves for integrity before each use.[5]
- Respiratory Protection: When handling the solid powder or if dust generation is likely, a NIOSH/MSHA-approved N95 dust mask or a P2 filter respirator is required.[5]

Operational Plan: Step-by-Step Handling Procedures

Follow these procedures to ensure safe handling from preparation to decontamination.

- Preparation and Engineering Controls
 - Verify that the chemical fume hood is functioning correctly.
 - Ensure the work area is clear of incompatible materials.
 - Confirm the location and accessibility of the nearest eyewash station and safety shower.[\[5\]](#)
[\[6\]](#)
- Weighing and Transferring
 - Perform all weighing and transferring of solid **2-Nitro-1-naphthol** inside the fume hood to contain any dust.[\[5\]](#)
 - Handle the material carefully with a spatula to minimize the formation of airborne dust.[\[5\]](#)
 - Use non-sparking tools to prevent ignition from electrostatic discharge.[\[2\]](#)
- Dissolving and Solution Handling
 - When dissolving, add the solvent to the solid slowly to prevent splashing.[\[5\]](#)
 - Keep containers covered or sealed during dissolution to minimize vapor exposure.[\[5\]](#)
- Post-Handling and Decontamination
 - Thoroughly clean all equipment and the work area after use.
 - Wash hands, forearms, and face thoroughly with soap and water after handling is complete, even if gloves were worn.[\[1\]](#)[\[2\]](#)
 - Contaminated clothing should be removed and washed before reuse.[\[1\]](#)[\[2\]](#)

Storage and Disposal Plan

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)

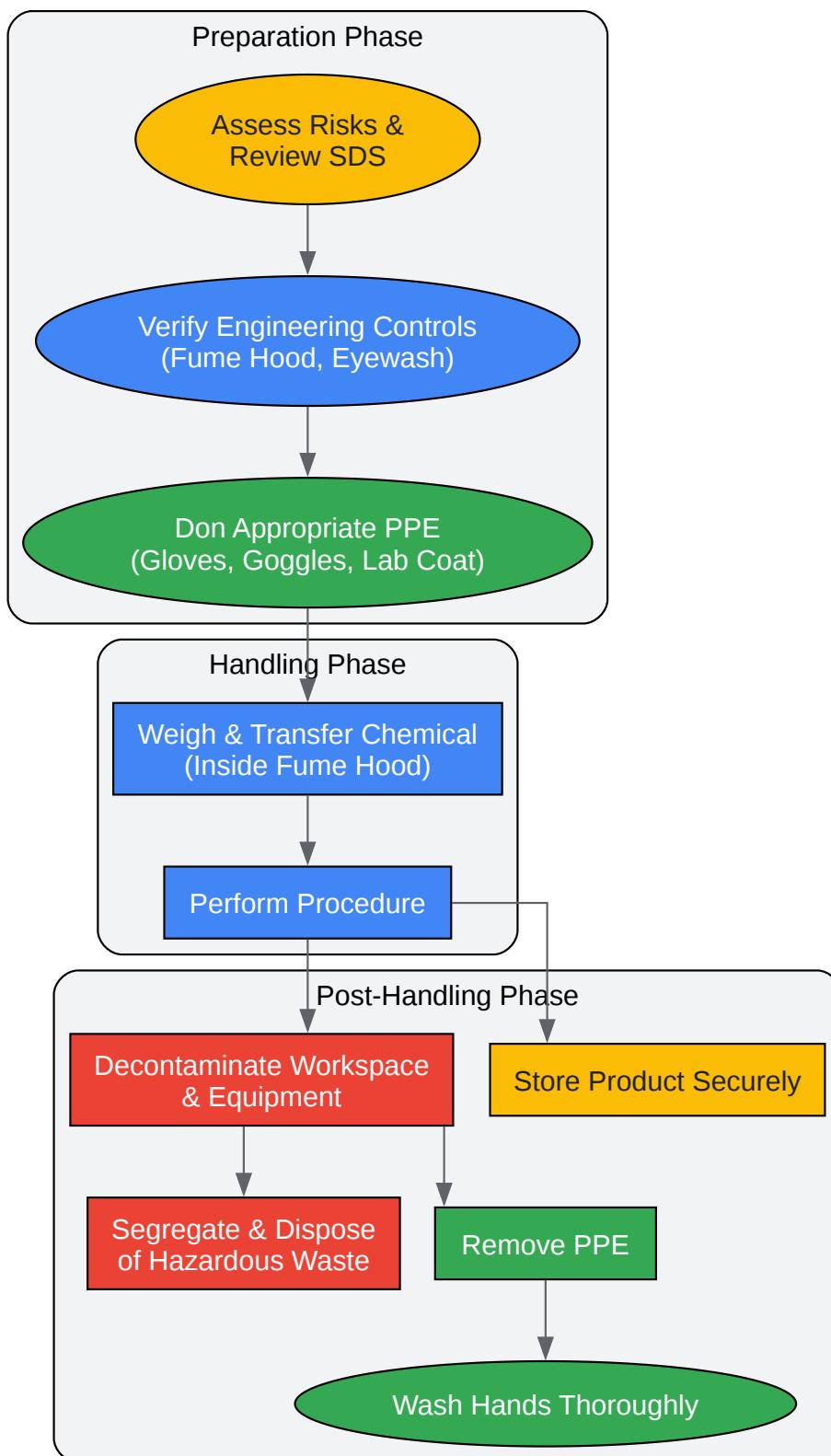
- The designated storage area should be locked to restrict access.[1][2]
- Keep away from direct sunlight, heat, and incompatible materials such as strong oxidizing agents, acids, and bases.[1][9]
- For long-term stability, storage at 4°C under a nitrogen atmosphere is recommended.[3]

Disposal

- Dispose of waste material and empty containers at an authorized hazardous waste treatment and disposal facility.[1][2]
- Do not allow the chemical to be released into the environment.[1][10]
- All disposal practices must be in accordance with applicable federal, state, and local regulations.[2][9]

Emergency Procedures: First Aid

- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing.[2] If you feel unwell, call a poison center or doctor.[2]
- Skin Contact: If on skin, wash with plenty of soap and water.[1][2] If skin irritation occurs, seek medical advice.[2] Take off contaminated clothing and wash it before reuse.[2]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes.[1][2] Remove contact lenses if present and easy to do, and continue rinsing.[1][2]
- Ingestion: If swallowed, rinse mouth and call a poison center or doctor if you feel unwell.[11]

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lobachemie.com [lobachemie.com]
- 2. echemi.com [echemi.com]
- 3. chemscene.com [chemscene.com]
- 4. 2-Nitro-1-naphthol | 607-24-9 [chemicalbook.com]
- 5. benchchem.com [benchchem.com]
- 6. southwest.tn.edu [southwest.tn.edu]
- 7. fishersci.com [fishersci.com]
- 8. Protective Equipment for Working With Solvents | MicroCare [microcare.com]
- 9. fishersci.com [fishersci.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. dept.harpercollege.edu [dept.harpercollege.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Nitro-1-naphthol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b145949#personal-protective-equipment-for-handling-2-nitro-1-naphthol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com